

An In-depth Technical Guide to the Physical Properties of 1,3-Dicyanobenzene

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Compound of Interest

Compound Name: 1,3-DICYANOBENZENE

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the core physical properties of **1,3-Dicyanobenzene** (Isophthalonitrile), a key intermediate in the synthesis of pharmaceuticals, agricultural chemicals, and polymers.^{[1][2]} The data is presented for easy reference, and detailed experimental protocols are provided for the characterization of this and similar organic compounds.

Core Physical and Chemical Properties

1,3-Dicyanobenzene, with the chemical formula $C_8H_4N_2$, is an organic aromatic compound.^[3] It exists as a white to off-white or tan crystalline solid or flakes, often with a faint, almond-like odor.^{[1][3][4][5][6]} Its molecular structure consists of a benzene ring substituted with two cyano (-CN) groups at the 1 and 3 positions.^{[3][7]}

Quantitative Data Summary

The following table summarizes the key physical properties of **1,3-Dicyanobenzene**. Values are compiled from various sources and may represent ranges or typical measurements.

Property	Value	Units	Conditions / Notes
IUPAC Name	Benzene-1,3-dicarbonitrile	-	-
Synonyms	Isophthalonitrile, IPN, m-Dicyanobenzene	-	-
CAS Number	626-17-5	-	-
Molecular Formula	C ₈ H ₄ N ₂	-	[1][2]
Molecular Weight	128.13	g/mol	[1][2][4][8]
Melting Point	161 - 165	°C	Lit. values vary slightly (e.g., 161-162°C, 162-163°C, 163-165°C).[1][8][9][10]
Boiling Point	288	°C	At 1013 hPa / 760 mmHg.[1][10][11]
Density	0.992 - 1.3	g/cm ³	Values vary with temperature (e.g., 1.28 g/cm ³ at 25°C, 1.3 g/cm ³ at 20°C).[1][10][11]
Bulk Density	500	kg/m ³	[1][10]
Vapor Pressure	0.014 hPa (1.33 Pa)	hPa (Pa)	At 20°C.[6][10]
13.332	Pa	At 50°C.[1][12]	
Water Solubility	0.7	g/L	At 20°C.[1][5][13][14]
Solubility (Other)	Soluble in acetone, benzene, chloroform, alcohol. Insoluble in ether.	-	Soluble at 100g/L in acetone (20°C).[1][4][14]
LogP (Octanol/Water)	0.8 - 1.5	-	At 25°C.[1][11][13]

Refractive Index	~1.565 - 1.623	nD	Estimated values.[1] [11][13]
Flash Point	106.4 - 288	°C	Wide range reported. [1][9][13]

Experimental Protocols for Physical Property Determination

The following are detailed methodologies for key experiments cited in the characterization of organic solids like **1,3-Dicyanobenzene**.

Melting Point Determination (Capillary Method)

The melting point is a crucial indicator of purity.[9] Pure crystalline compounds typically exhibit a sharp melting point range of 0.5-1.0°C, whereas impurities depress the melting point and broaden the range.[9]

- Apparatus: Melting point apparatus (e.g., Mel-Temp or Thiele tube), capillary tubes (sealed at one end), thermometer, mortar and pestle.[9][13]
- Procedure:
 - Sample Preparation: Ensure the compound is completely dry and finely powdered by crushing it with a mortar and pestle.[15]
 - Capillary Loading: Push the open end of a capillary tube into the powdered sample. Tap the sealed end gently on a hard surface to pack the sample down to a height of 1-2 mm.[3][13]
 - Apparatus Setup: Place the loaded capillary tube into the heating block of the melting point apparatus. Insert a calibrated thermometer.[9]
 - Heating: Heat the apparatus rapidly to a temperature about 15-20°C below the expected melting point. Then, decrease the heating rate to approximately 1-2°C per minute to ensure thermal equilibrium.[9]

- Observation: Record the temperature at which the first drop of liquid appears (T1) and the temperature at which the entire sample becomes a clear liquid (T2). The melting point range is T1-T2.[3][9]
- Verification: For accuracy, perform at least two determinations.[9]

Boiling Point Determination (Micro Reflux Method)

This method is suitable when only a small amount of the substance is available.

- Apparatus: Small conical vial or test tube, microscale reflux condenser, thermometer, heating source (e.g., sand bath or heating block), spin vane or boiling stones.[16][17]
- Procedure:
 - Setup: Add 2-3 mL of the liquid to the conical vial along with a spin vane. Attach the reflux condenser vertically.[16]
 - Thermometer Placement: Insert a thermometer through the condenser, positioning the bulb just above the liquid's surface to measure the vapor temperature.[16]
 - Heating: Heat the vial gently to bring the liquid to a boil. Observe the ring of condensing vapor (refluxing). The thermometer bulb should be at the level of this ring for an accurate measurement.[17]
 - Measurement: Once the liquid is gently refluxing, the temperature reading on the thermometer will stabilize. Record this stable temperature as the boiling point.[17]
 - Pressure Correction: Record the ambient atmospheric pressure. If the pressure is not 760 mmHg, a correction may be necessary.

Density Determination (Water Displacement Method)

The density of a solid can be determined by measuring its mass and the volume of water it displaces, based on Archimedes' principle.[2][7][8]

- Apparatus: Analytical balance, measuring cylinder, beaker, water.[8]

- Procedure:
 - Mass Measurement: Weigh a sample of the solid using an analytical balance and record its mass (m).[2]
 - Initial Volume: Fill a measuring cylinder with enough water to fully submerge the solid. Record the initial volume of the water (V1).[2]
 - Volume Measurement: Carefully immerse the solid sample completely into the measuring cylinder, ensuring no water splashes out. Record the new water level (V2).[2]
 - Calculation: The volume of the solid is the difference between the final and initial water levels ($V = V2 - V1$).[2]
 - Density Calculation: Calculate the density (ρ) using the formula: $\rho = m / V$.[2]

Solubility Testing

Solubility tests provide information about the polarity and the presence of acidic or basic functional groups.[5][18]

- Apparatus: Small test tubes, spatula, graduated pipette, various solvents (e.g., water, 5% HCl, 5% NaOH, acetone, benzene).
- Procedure:
 - Sample Addition: Place a small, measured amount of the solid (e.g., 25 mg) into a test tube.[5]
 - Solvent Addition: Add a small volume of the chosen solvent (e.g., 0.75 mL) in portions.[5]
 - Mixing: After each addition, shake the test tube vigorously for a few minutes to facilitate dissolution.[4][5]
 - Observation: Observe if the solid dissolves completely. If it does, the compound is classified as soluble in that solvent.

- pH Test (for water solubility): If the compound dissolves in water, test the solution with litmus or pH paper to determine if it is acidic or basic.[4][18]

Spectroscopic Analysis Protocols

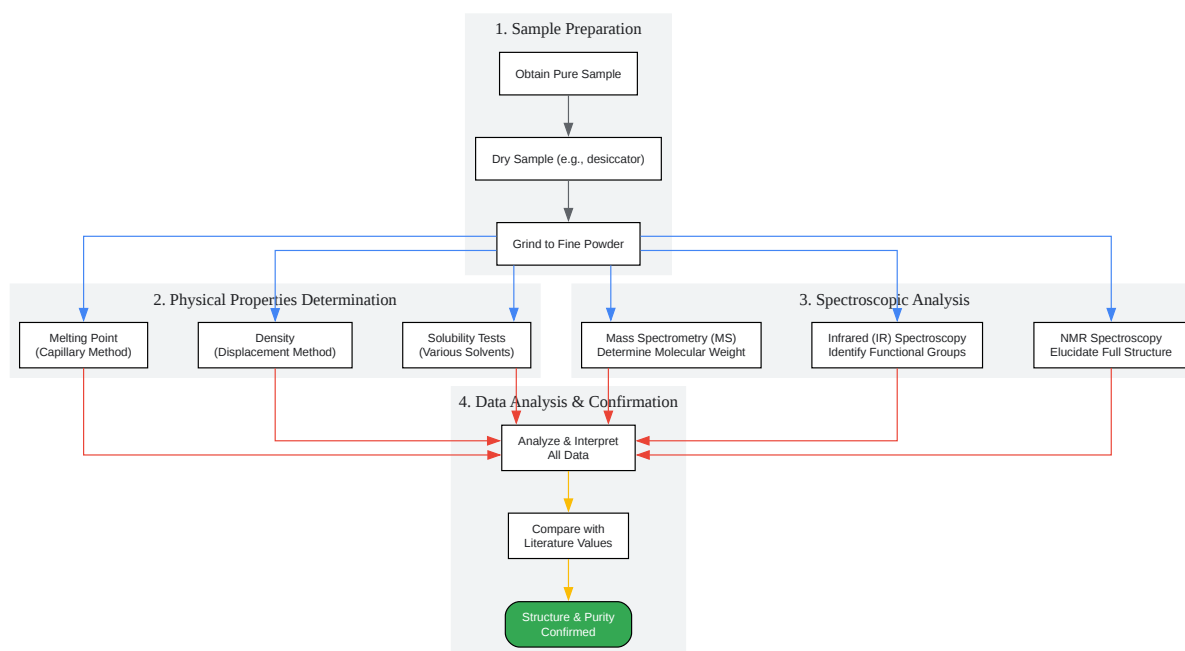
Spectroscopy is essential for confirming the molecular structure and identifying functional groups.

- Infrared (IR) Spectroscopy: This technique identifies functional groups by measuring the absorption of infrared radiation, which excites molecular vibrations.[19][20][21] A sample is placed in an IR spectrometer, and the resulting spectrum shows absorption bands at specific wavenumbers corresponding to different bond types (e.g., $\text{C}\equiv\text{N}$, C-H aromatic).[14][22]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: NMR provides detailed information about the structure and chemical environment of atoms.[11][23] For ^1H NMR, the number of signals, their chemical shifts (positions), and their splitting patterns reveal the arrangement of hydrogen atoms in the molecule.[24][25]
- Mass Spectrometry (MS): MS is used to determine the molecular weight and molecular formula of a compound.[26][27] The sample is ionized, and the resulting ions are separated based on their mass-to-charge (m/z) ratio, producing a mass spectrum.[1][28] The peak with the highest m/z often corresponds to the molecular ion, giving the molecular weight.[26]

Visualizations

Experimental Workflow for Compound Characterization

The following diagram illustrates a typical workflow for the physical and chemical characterization of a known solid organic compound such as **1,3-dicyanobenzene**.



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Caption: Workflow for physical and chemical characterization.

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